

Application Note: Z-Val-Met-OH Handling, Storage, and Assay Integration

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Z-Val-met-OH

CAS No.: 108543-82-4

Cat. No.: B3211200

[Get Quote](#)

Abstract

Z-Val-Met-OH (N-Benzyloxycarbonyl-L-valyl-L-methionine) is a protected dipeptide intermediate frequently utilized in the synthesis of cysteine protease inhibitors and as a substrate motif for calpain and cathepsin research.[1] Its utility is chemically defined by the hydrophobic Z-group and the oxidation-sensitive methionine residue.[1] This guide outlines the rigorous handling required to prevent thioether oxidation (Met → Met(O)) and aggregation, ensuring experimental reproducibility in enzymatic assays and synthesis.[1]

Part 1: Chemical Identity & Physicochemical Profile[1][2]

Before handling, researchers must verify the compound's identity and properties to calculate molarity accurately and select appropriate solvents.

Property	Specification
Chemical Name	N-Benzyloxycarbonyl-L-valyl-L-methionine
Common Name	Z-Val-Met-OH
CAS Number	108543-82-4
Molecular Formula	C ₁₈ H ₂₆ N ₂ O ₅ S
Molecular Weight	382.48 g/mol
Solubility	Soluble in DMSO, DMF, Methanol.[1] Poorly soluble in water.[1]
pKa	~3.5 (C-terminal carboxyl)
Appearance	White to off-white lyophilized powder

Part 2: Critical Handling Directives (The "Why" & "How")[1]

The Methionine Vulnerability (Oxidation Control)

The methionine (Met) side chain contains a thioether group (

) that is highly susceptible to oxidation by atmospheric oxygen.[1] This reaction converts Methionine to Methionine Sulfoxide (+16 Da) and eventually Methionine Sulfone (+32 Da).[1]

- Impact: Oxidized substrates often exhibit drastically reduced binding affinity for protease active sites (e.g., Calpain active site cysteine), leading to false negatives in inhibition or kinetic assays.[1]
- Prevention: All long-term storage must occur under an inert atmosphere (Argon or Nitrogen). [1] Reducing agents (DTT or TCEP) should be included in assay buffers to reverse minor surface oxidation.[1]

Hydrophobicity & Aggregation

The N-terminal Z-group (Benzyloxycarbonyl) renders the peptide highly hydrophobic.[1]

- Impact: Direct addition of water or aqueous buffer to the powder will result in gelation or precipitation.
- Protocol: Always dissolve in an organic solvent (DMSO preferred) before dilution into aqueous media.[1]

Part 3: Experimental Protocols

Protocol A: Preparation of Stock Solutions (10 mM)

Objective: Create a stable stock solution free of aggregates and oxidation products.

- Equilibration: Allow the lyophilized vial to equilibrate to room temperature (20–25°C) for 30 minutes before opening. This prevents condensation of atmospheric moisture onto the cold hygroscopic powder.
- Weighing: Weigh approximately 3.8 mg of **Z-Val-Met-OH**.
- Solubilization:
 - Add 1.0 mL of high-grade anhydrous DMSO (Dimethyl Sulfoxide).[1]
 - Note: If DMSO is incompatible with downstream applications, DMF (Dimethylformamide) is a viable alternative.[1] Avoid Ethanol/Methanol if long-term stability is required, as they can slowly esterify the C-terminus.[1]
- Dissolution: Vortex vigorously for 30 seconds. If particulates remain, sonicate in a water bath for 2 minutes.
- Inert Gas Overlay: Gently blow a stream of Argon or Nitrogen gas into the headspace of the vial for 10 seconds to displace oxygen.
- Aliquot: Dispense into single-use aliquots (e.g., 50 µL) in amber polypropylene tubes to minimize freeze-thaw cycles.

Protocol B: Storage Matrix

Adhere strictly to these conditions to maintain >95% purity over 12 months.

Form	Temperature	Atmosphere	Shelf Life
Lyophilized Powder	-20°C (Preferred)	Desiccated, Dark	2 Years
DMSO Stock (10 mM)	-80°C	Argon Overlay	6 Months
DMSO Stock (10 mM)	-20°C	Argon Overlay	1 Month
Aqueous Working Sol.	4°C	N/A	< 24 Hours

Protocol C: Quality Control (HPLC Validation)

Objective: Verify purity and detect oxidized impurities (Met(O)).

- Column: C18 Reverse Phase (e.g., Agilent Zorbax or Phenomenex Luna, 5 µm, 4.6 x 150 mm).[1]
- Mobile Phase A: Water + 0.1% TFA (Trifluoroacetic acid).[1]
- Mobile Phase B: Acetonitrile + 0.1% TFA.[1]
- Gradient: 5% B to 95% B over 20 minutes.
- Flow Rate: 1.0 mL/min.[1]
- Detection: UV at 214 nm (peptide bond) and 254 nm (Z-group aromatic ring).[1]
- Pass Criteria: Single peak >95% area.
- Fail Criteria: Presence of a "pre-peak" eluting 1–2 minutes earlier than the main peak (characteristic of the more polar Met-Sulfoxide).[1]

Part 4: Application Note – Calpain Protease Assay

Z-Val-Met-OH is often used as a backbone for fluorogenic substrates (e.g., Z-Val-Met-AMC) or as a competitive substrate.[1]

Assay Buffer Formulation: To ensure Calpain activity and substrate stability, the buffer must contain Calcium (activator) and a Reducing Agent (stabilizer).[1]

- Base: 50 mM HEPES or Tris-HCl, pH 7.4
- Salt: 100 mM NaCl[1]
- Activator: 5 mM CaCl₂ (Add immediately prior to assay start; Calpain autolyzes in the presence of Ca²⁺).[1]
- Reducing Agent: 5 mM DTT (Dithiothreitol) or 1 mM TCEP.[1] Critical: This maintains the Calpain active site Cysteine in a reduced state and helps reverse minor Met oxidation on the substrate.

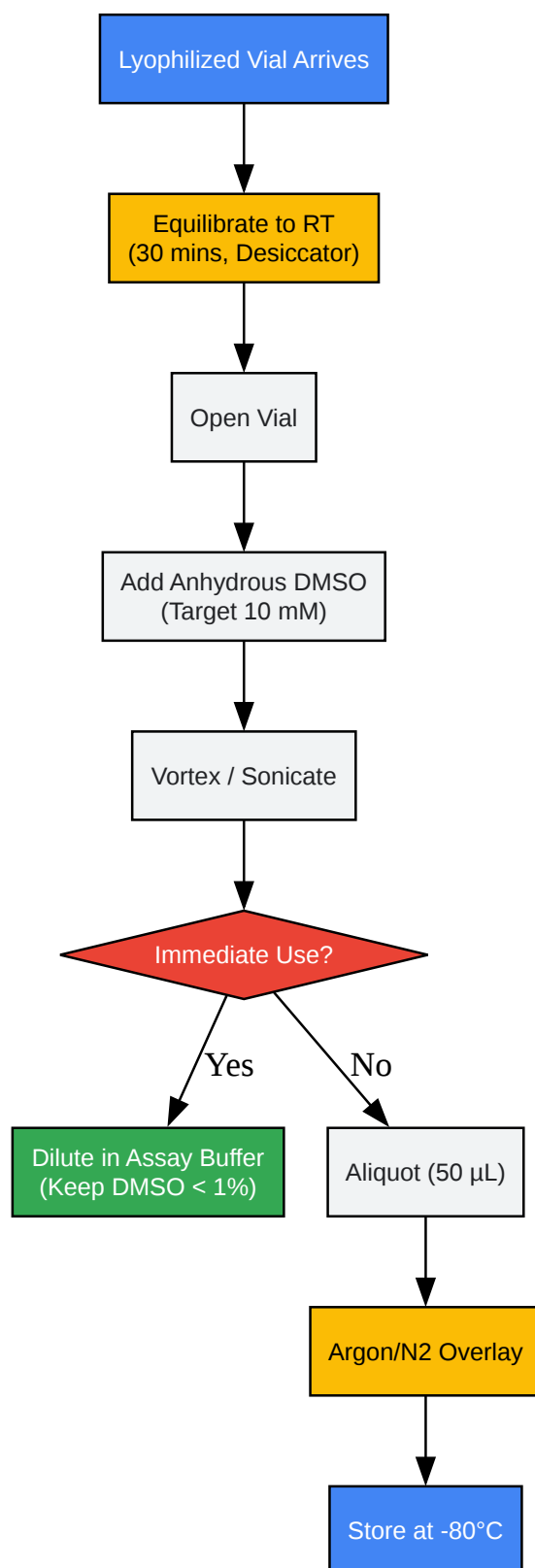
Workflow:

- Dilute 10 mM DMSO stock of **Z-Val-Met-OH** into the Assay Buffer (minus Calcium) to reach 100 μM working concentration (1% DMSO final).
- Add Calpain enzyme.[1][2]
- Initiate reaction by adding CaCl₂. [1]
- Monitor cleavage (if using a coupled detection system) or quench with EDTA for HPLC analysis of cleavage products.[1]

Part 5: Visualizations

Diagram 1: Handling & Storage Workflow

This flowchart illustrates the decision logic for handling the peptide from arrival to experimentation.

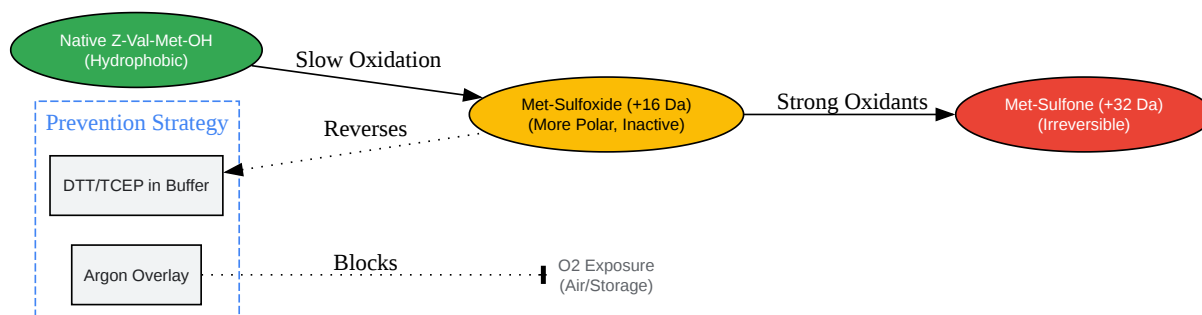


[Click to download full resolution via product page](#)

Caption: Logical workflow for solubilization and storage to minimize hydrolysis and oxidation risks.

Diagram 2: Methionine Oxidation Mechanism

Understanding the chemical degradation pathway is essential for troubleshooting purity issues.



[Click to download full resolution via product page](#)

Caption: The oxidation pathway of the Methionine thioether side chain and intervention points.

References

- Chemical Identity & Properties: PubChem.[1] (n.d.). Compound Summary for **Z-Val-Met-OH** (Derived from substructure search). National Library of Medicine.[1] Retrieved October 26, 2023, from [Link][1]
- Methionine Oxidation Mechanisms: Kim, Y. H., et al. (2001).[1] Methionine oxidation and reduction in proteins. Biochimica et Biophysica Acta (BBA) - Protein Structure and Molecular Enzymology.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Z-Met-met-OH | C18H26N2O5S2 | CID 26793384 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. promega.sg \[promega.sg\]](#)
- To cite this document: BenchChem. [Application Note: Z-Val-Met-OH Handling, Storage, and Assay Integration]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3211200/docs#application-note-z-val-met-oh-handling-storage-and-assay-integration\]](https://www.benchchem.com/product/b3211200/docs#application-note-z-val-met-oh-handling-storage-and-assay-integration)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

